

Enhancing the signal-to-noise ratio in ADTL-EI1712 imaging studies

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Compound of Interest

Compound Name: ADTL-EI1712

Cat. No.: B15572211

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Technical Support Center: ADTL-EI1712 Imaging Studies

Welcome to the technical support center for **ADTL-EI1712**, a novel fluorescent probe for advanced cellular imaging. This resource is designed to help researchers, scientists, and drug development professionals optimize their imaging experiments and achieve the highest possible signal-to-noise ratio (SNR).

Frequently Asked Questions (FAQs)

Q1: What is the optimal excitation and emission wavelength for **ADTL-EI1712**?

The optimal excitation wavelength for **ADTL-EI1712** is 488 nm, with a peak emission at 520 nm. It is compatible with standard FITC/GFP filter sets. However, always confirm the specifications of your particular batch of **ADTL-EI1712**.

Q2: Can **ADTL-EI1712** be used for live-cell imaging?

Yes, **ADTL-EI1712** is designed for both live-cell and fixed-cell imaging. For live-cell imaging, it is crucial to use imaging media devoid of phenol red to reduce background fluorescence.^[1]

Q3: How can I minimize phototoxicity when using **ADTL-EI1712** in live-cell studies?

To minimize phototoxicity, it is recommended to use the lowest possible excitation light intensity that provides a detectable signal.[2][3] Additionally, reducing exposure time by using sensitive detectors and efficient imaging protocols can significantly decrease cell damage.[4][5] Employing time-lapse imaging with longer intervals between acquisitions can also help maintain cell health.

Q4: Is **ADTL-EI1712** compatible with other fluorescent probes for multiplexing?

Yes, **ADTL-EI1712** can be used in multiplexing experiments. However, ensure that the emission spectrum of **ADTL-EI1712** does not significantly overlap with the spectra of other fluorophores to avoid bleed-through. Sequential scanning on a confocal microscope is recommended to minimize crosstalk between channels.

Q5: What is the recommended storage condition for **ADTL-EI1712**?

ADTL-EI1712 should be stored at -20°C, protected from light and moisture. Before use, allow the vial to equilibrate to room temperature to prevent condensation.

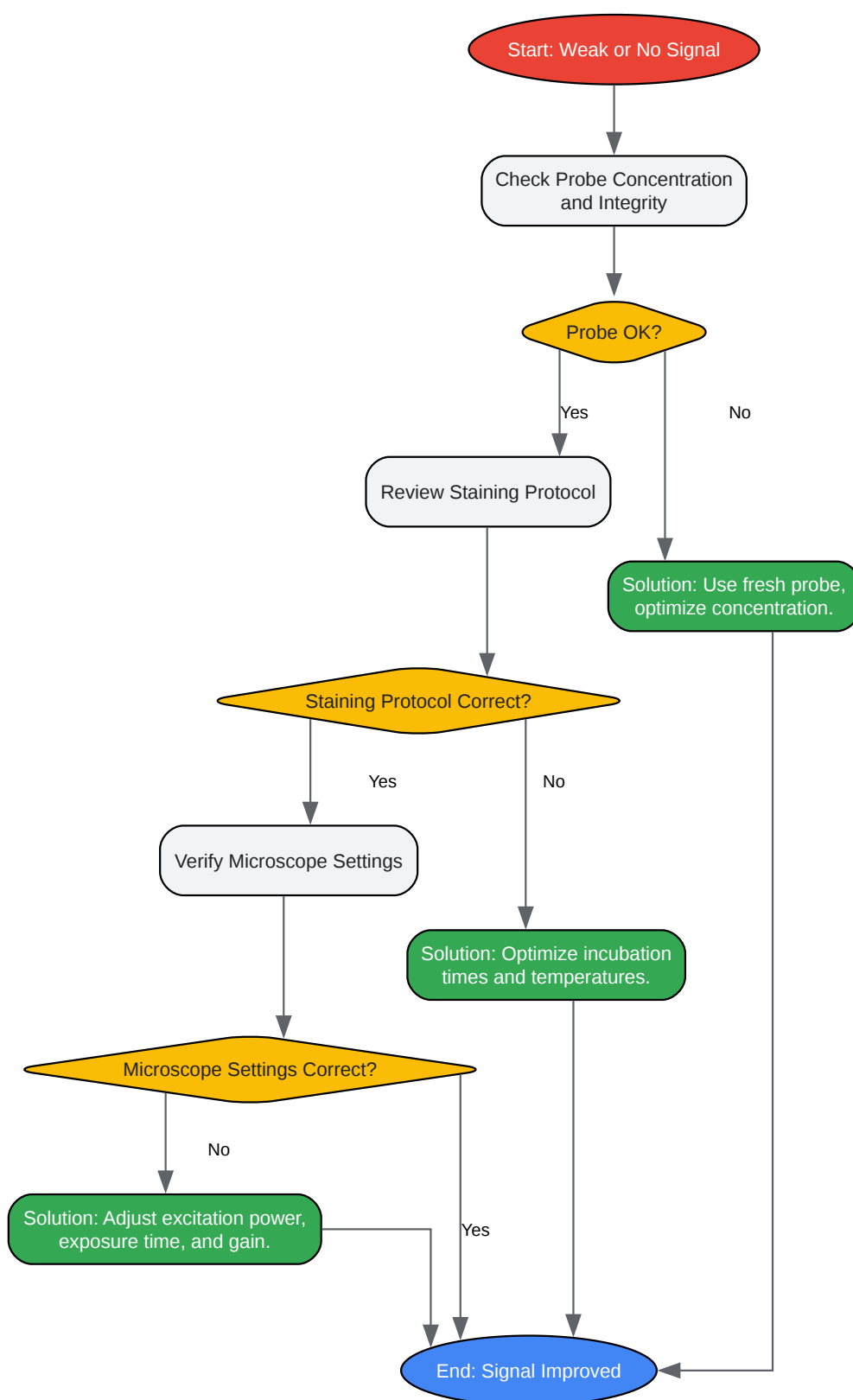
Troubleshooting Guides

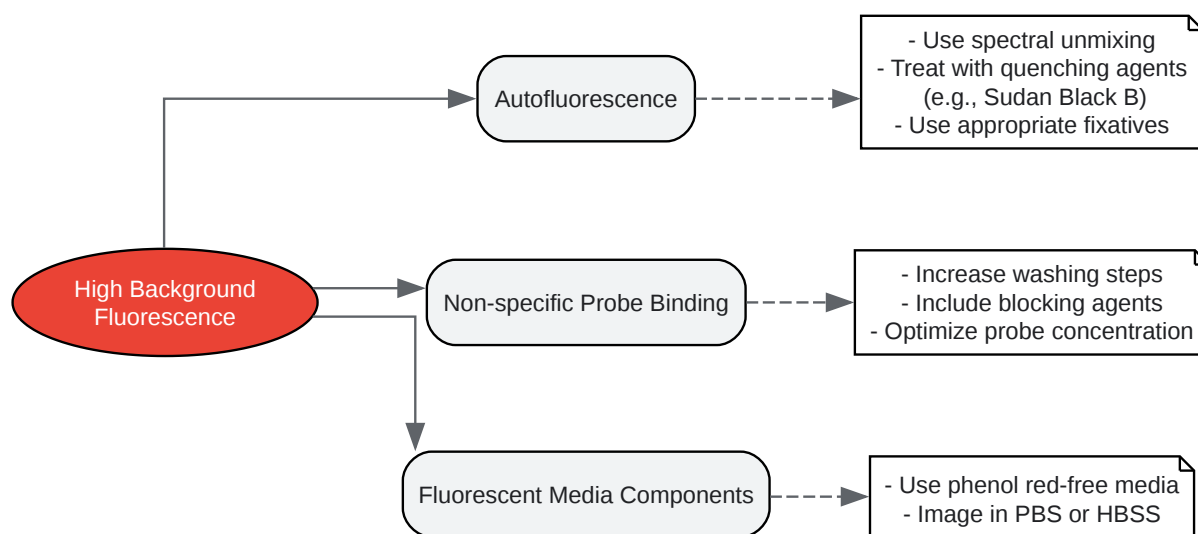
This section provides solutions to common problems encountered during imaging experiments with **ADTL-EI1712**.

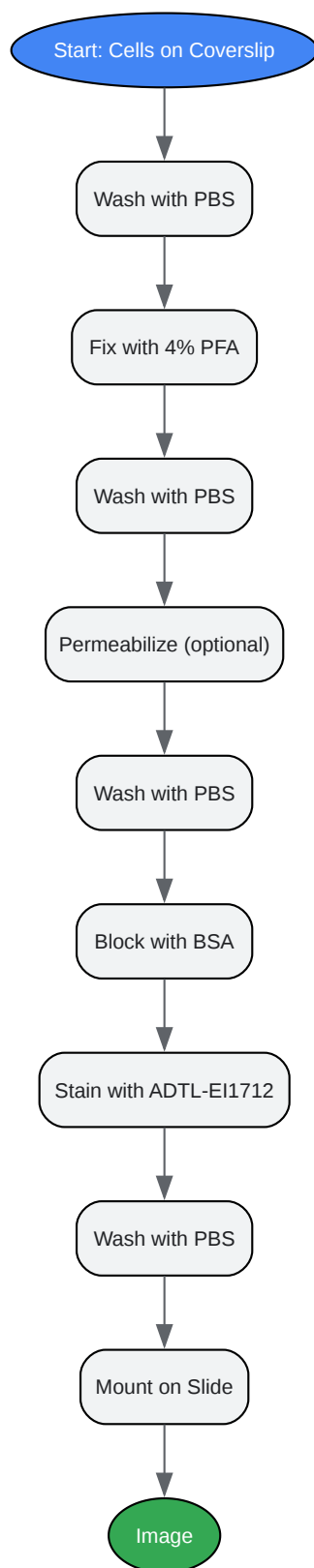
Issue 1: Weak or No Signal

A faint or absent fluorescent signal can be frustrating. The following steps can help identify and resolve the root cause.

Troubleshooting Workflow for Weak Signal







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